

Application Note: Quantification of Indacaterol in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: *Indacaterol xinafoate*

CAS No.: *1000160-97-3*

Cat. No.: *B15616021*

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Abstract

This application note provides a detailed protocol for the quantification of indacaterol xinafoate, a long-acting beta-2 adrenergic agonist, in human plasma using a sensitive and specific HPLC-MS/MS method. The described method is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies in drug development. The protocol outlines two common extraction techniques, Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE), followed by chromatographic separation and mass spectrometric detection. Validation parameters from published studies are summarized to demonstrate the method's robustness and reliability.

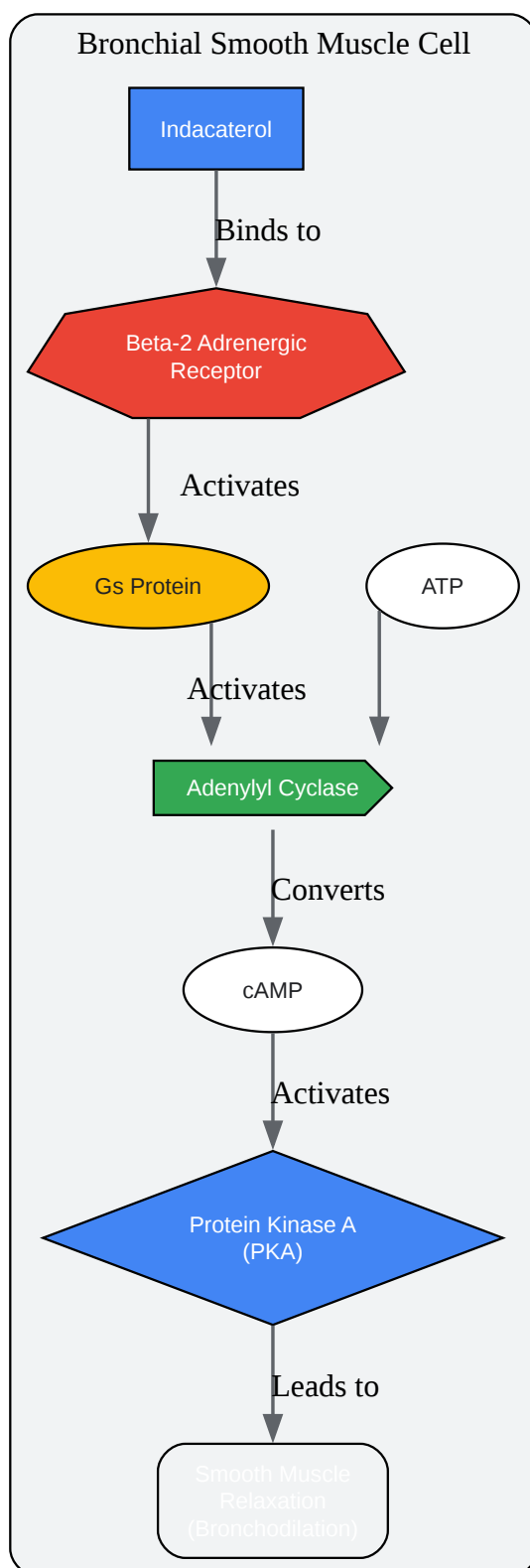
Introduction

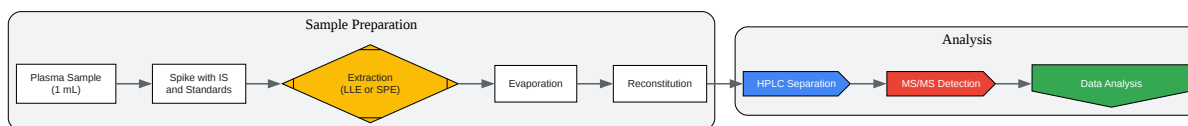
Indacaterol is an inhaled long-acting beta-2 adrenergic agonist used for the management of chronic obstructive pulmonary disease (COPD) and asthma.^{[1][2][3]} Its therapeutic efficacy is dependent on achieving and maintaining optimal plasma concentrations. Therefore, a reliable and validated bioanalytical method for the quantification of indacaterol in plasma is essential for

clinical and preclinical research. High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) offers high sensitivity and selectivity for the determination of drug concentrations in complex biological matrices like plasma.[4][5][6]

Mechanism of Action

Indacaterol functions by stimulating beta-2 adrenergic receptors located on the smooth muscle cells of the airways.[7] This interaction initiates a signaling cascade that involves the activation of adenylyl cyclase, which in turn increases the intracellular concentration of cyclic adenosine monophosphate (cAMP).[1][7] The elevated cAMP levels lead to the relaxation of bronchial smooth muscle, resulting in bronchodilation and improved airflow.[1][7]





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